

Comprehensive Structure Elucidation of 5-Bromo-3-methylpyrimidin-4(3H)-one

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Compound of Interest

Compound Name: 5-bromo-3-methylpyrimidin-4(3H)-one

CAS No.: 14248-02-3

Cat. No.: B1268556

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Executive Summary

5-bromo-3-methylpyrimidin-4(3H)-one represents a critical scaffold in medicinal chemistry, particularly in the development of phosphodiesterase inhibitors (e.g., PDE5) and antiviral agents. However, the synthesis of this core often involves the methylation of 5-bromopyrimidin-4(3H)-one, a reaction fraught with regiochemical ambiguity. The pyrimidinone ring possesses three potential nucleophilic sites: N1, N3, and the exocyclic Oxygen (O-alkylation).

This guide provides a definitive, self-validating workflow to unambiguously determine the structure of the N3-methyl isomer, distinguishing it from its N1-methyl and O-methyl congeners using advanced spectroscopic techniques and crystallographic validation.

The Structural Challenge: Tautomerism and Regioselectivity

The starting material, 5-bromopyrimidin-4(3H)-one, exists in dynamic tautomeric equilibrium. Upon treatment with an alkylating agent (e.g., methyl iodide) and a base, three isomeric

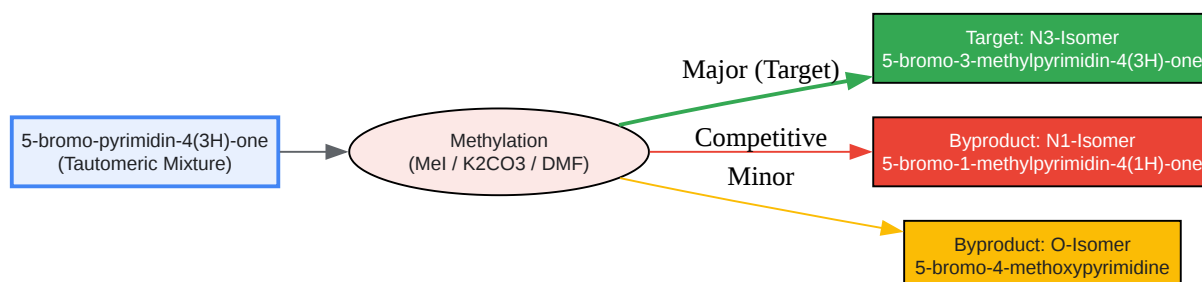
products are theoretically possible.

Potential Isomers

- 3-methylpyrimidin-4(3H)-one (Target): Methylation at N3. Thermodynamically preferred in many polar aprotic conditions.
- 1-methylpyrimidin-4(1H)-one: Methylation at N1. Often a competitive byproduct.
- 4-methoxypyrimidine: Methylation at the Oxygen (O-alkylation).[1] Less common with soft electrophiles but possible.

Visualization of Regiochemical Pathways

The following diagram illustrates the divergence in synthesis that necessitates rigorous structural proof.



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Figure 1: Divergent alkylation pathways of 5-bromopyrimidin-4-one requiring structural discrimination.

Analytical Workflow & Elucidation Logic

To certify the structure as **5-bromo-3-methylpyrimidin-4(3H)-one**, researchers must follow a subtractive logic path. We utilize the distinct magnetic environments of the protons at C2 and C6 to pinpoint the location of the methyl group.

Mass Spectrometry (MS)

- Objective: Confirm molecular formula and bromination.
- Observation: Look for the characteristic bromine isotope pattern.
 - M+ and M+2 peaks: Should appear in a 1:1 ratio (due to naturally occurring Br and Br isotopes).
 - Fragmentation: Loss of CO (28 Da) suggests a pyrimidinone (cyclic amide) structure, ruling out certain ring-opened impurities.

Nuclear Magnetic Resonance (NMR) Strategy

This is the primary tool for distinguishing N1 vs. N3 isomers.

¹H NMR (Proton)

- H2 Proton (Singlet, ~8.0 - 8.5 ppm): Located between the two nitrogens.
- H6 Proton (Singlet, ~8.0 - 8.5 ppm): Adjacent to N1 and C5-Br.
- N-Methyl (Singlet, ~3.3 - 3.6 ppm): The diagnostic handle.

The "Gold Standard" Discrimination Test: 2D NOESY

The Nuclear Overhauser Effect Spectroscopy (NOESY) provides spatial proximity data. This is the self-validating step.

Feature	N3-Methyl (Target)	N1-Methyl (Isomer)
Flanking Atoms	Me is between H2 and C4=O	Me is between H2 and H6
NOE Correlation	Strong NOE to H2 only.	Strong NOE to BOTH H2 and H6.
Logic	The Carbonyl (C4) has no proton.	Both adjacent carbons have protons. ^[2]

¹³C NMR & HMBC (Heteronuclear Multiple Bond Correlation)

HMBC correlates protons to carbons separated by 2-3 bonds.[3]

- N3-Methyl Correlations: The methyl protons will show a cross-peak to C2 and C4 (the carbonyl).
- N1-Methyl Correlations: The methyl protons will show a cross-peak to C2 and C6.
- Differentiation: C4 is a carbonyl (~158-170 ppm), whereas C6 is an aromatic methine (~145-155 ppm). Identifying the carbonyl correlation is definitive proof of N3-alkylation.

Crystallographic Validation

For drug development candidates, Single Crystal X-ray Diffraction (SC-XRD) is required for absolute configuration.

- Lattice: Pyrimidinones often form H-bonded dimers or chains.
- Heavy Atom Method: The Bromine atom (Z=35) serves as a heavy atom, facilitating phase solution and allowing for rapid structure determination even with small crystals.

Experimental Protocols

Synthesis of 5-bromo-3-methylpyrimidin-4(3H)-one

Note: This protocol prioritizes regioselectivity for N3.

- Reagents: 5-bromopyrimidin-4(3H)-one (1.0 eq), Methyl Iodide (1.2 eq),
(2.0 eq), DMF (anhydrous).
- Procedure:
 - Dissolve 5-bromopyrimidin-4(3H)-one in DMF under atmosphere.
 - Add

and stir for 30 min at room temperature to deprotonate.

- Add Methyl Iodide dropwise at 0°C.
- Allow to warm to RT and stir for 4–12 hours.
- Work-up: Pour into ice water. The N3-isomer is typically less soluble and may precipitate. Filter or extract with EtOAc.
- Purification: Recrystallize from Ethanol/Water or purify via column chromatography (SiO₂, DCM/MeOH gradient).

Analytical Characterization Protocol

Method A: NMR Acquisition

- Solvent: DMSO-

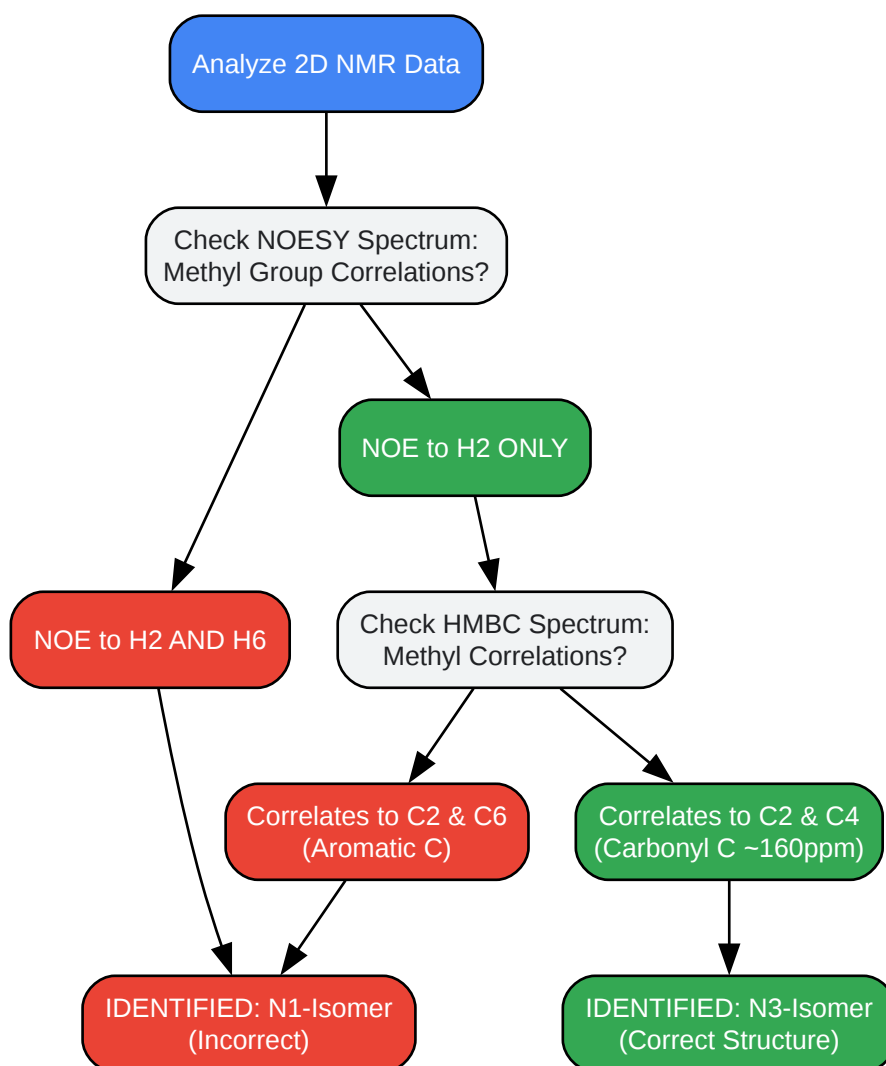
(preferred for solubility and preventing exchange of acidic protons).

- Frequency: 400 MHz or higher.
- Experiments:
 - ¹H: 16 scans, 1s relaxation delay.
 - ¹³C: 1024 scans (due to Br splitting C-signals).
 - NOESY: Mixing time 500ms.
 - HMBC: Optimized for

Hz.

Method B: Data Interpretation (Self-Check)

Use the following logic gate to validate your product:



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Figure 2: Decision tree for spectroscopic validation of the N3-methyl isomer.

Quantitative Data Reference

The following table summarizes expected spectral shifts for the target molecule in DMSO-

.

Nucleus	Position	Shift (ppm)	Multiplicity	Key Correlations (HMBC)
1H	H-2	8.35 - 8.45	Singlet	C4, C6
1H	H-6	8.15 - 8.25	Singlet	C2, C4, C5
1H	N-Me	3.40 - 3.50	Singlet	C2, C4 (Critical)
13C	C-4 (C=O)	158.0 - 160.0	Quaternary	H2, H6, N-Me
13C	C-2	150.0 - 152.0	Methine	H6, N-Me
13C	C-6	148.0 - 150.0	Methine	H2
13C	C-5 (C-Br)	108.0 - 110.0	Quaternary	H6

Note: The C5 carbon is significantly shielded (upfield) due to the "Heavy Atom Effect" of the Bromine substituent.

References

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